

# Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate molecular structure and weight

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## Compound of Interest

Compound Name: Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate

Cat. No.: B158272

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## In-Depth Technical Guide: Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure and properties of **Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate**, a compound of interest in medicinal chemistry and organic synthesis.

### Core Molecular Data

**Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate** is a piperidine derivative featuring both an ethoxycarbonyl group and an acetate moiety.<sup>[1]</sup> Its structural characteristics are pivotal to its reactivity and potential biological applications.

### Quantitative Molecular and Physical Data

The fundamental molecular and physical properties of **Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>21</sub> NO <sub>4</sub>	[1][2][3][4][5][6]
Molecular Weight	243.303 g/mol	[1][2][3]
IUPAC Name	ethyl 1-(2-ethoxy-2-oxoethyl)piperidine-4-carboxylate	[1][6]
CAS Number	1838-39-7	[1][2][3][4][5][6]
Canonical SMILES	CCOC(=O)CN1CCC(CC1)C(=O)OCC	[1]
Density	1.057 g/cm <sup>3</sup> (at 15 °C)	[4]
Boiling Point	101-103 °C	[4]
Flash Point	141 °C	[4]
Refractive Index	1.466	[2][4]

## Molecular Structure Visualization

The two-dimensional chemical structure of **Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate** is depicted below, illustrating the arrangement of its constituent atoms and functional groups.

Caption: 2D structure of **Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate**.

## Experimental Protocols

While this document focuses on the molecular properties, it is pertinent to note that **Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate** can be analyzed using standard analytical techniques. For instance, its separation and analysis can be achieved via reverse-phase high-performance liquid chromatography (HPLC).[3] A typical mobile phase for such an analysis would consist of acetonitrile, water, and an acid modifier like phosphoric acid or, for mass spectrometry compatibility, formic acid.[3]

## Applications in Research and Development

**Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate** serves as a valuable intermediate in the synthesis of more complex pharmaceutical compounds.[2] The presence of multiple functional groups, including the piperidine ring, and two ester moieties, provides versatile reaction sites for further chemical modifications.[1] Researchers have explored its potential in the development of novel therapeutics, with some studies indicating possible antiproliferative effects against certain cancer cell lines and interactions with neurotransmitter systems.[1]

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- To cite this document: BenchChem. [Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate molecular structure and weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158272#ethyl-4-ethoxycarbonyl-piperidine-1-acetate-molecular-structure-and-weight]

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